

A Technical Guide to [1-¹³Cgal]Lactose Monohydrate for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [1-¹³Cgal]Lactose Monohydrate

Cat. No.: B12378118

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on [1-¹³Cgal]Lactose Monohydrate, a stable isotope-labeled sugar crucial for a variety of research applications. This document details the commercial availability, key specifications, and practical applications of this compound, with a focus on its use in metabolic research and analytical methodologies.

Commercial Suppliers and Product Specifications

[1-¹³Cgal]Lactose Monohydrate is available from several reputable suppliers specializing in isotopically labeled compounds for research purposes. The quality and specifications of the product can vary between suppliers, making it essential for researchers to consider these details when selecting a product for their specific application.

Below is a summary of key quantitative data from various commercial suppliers. Please note that for some suppliers, specific data for [1-¹³Cgal]Lactose Monohydrate was not readily available and data for a closely related product, D-Lactose-[glucose-¹³C₆] monohydrate, is provided for comparison. Researchers are advised to request a certificate of analysis (CoA) from their chosen supplier for the most accurate and lot-specific information.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Molecular Formula	Molecular Weight (g/mol)
MedchemExpress	[1- ¹³ Cgal]Lactose monohydrate	64044-51-5	Not specified	≥99% (by HPLC for similar products)	C ₁₁ ¹³ CH ₂₄ O ₁₂	361.30
Sigma-Aldrich	D-Lactose-1- ¹³ C monohydrate	287100-62-3	99 atom % ¹³ C[1]	≥99% (HPLC)[1]	¹³ CC ₁₁ H ₂₂ O ₁₁ ·H ₂ O	361.30[1]
Omicron Biochemicals, Inc.	[1- ¹³ Cgal]lactose monohydrate	64044-51-5 (unlabeled)	Not specified	High Purity[2]	¹³ CC ₁₁ H ₂₂ O ₁₁ ·H ₂ O	361.31[2]
CymitQuimica	[1- ¹³ Cgal]Lactose Monohydrate	64044-51-5	Not specified	Not specified	C ₁₁ ¹³ CH ₂₂ O ₁₁ ·H ₂ O	361.304
BOC Sciences	D-Lactose-[glucose- ¹³ C ₆] monohydrate	64044-51-5 (unlabeled)	98% atom ¹³ C	98% by CP	C ₆ ¹³ C ₆ H ₂₂ O ₁₁ ·H ₂ O	366.27

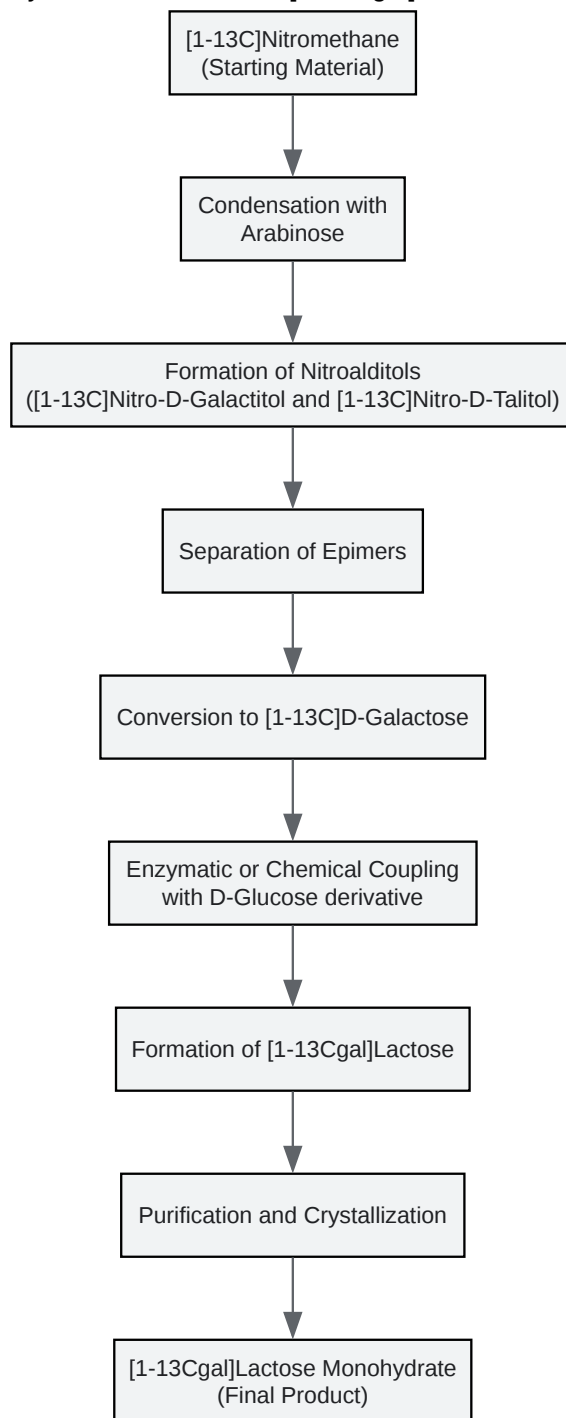
Synthesis of [1-¹³Cgal]Lactose Monohydrate

The synthesis of isotopically labeled sugars like [1-¹³Cgal]Lactose Monohydrate is a multi-step process that requires careful control of chemical reactions to ensure the specific incorporation of the ¹³C isotope at the desired position. A general approach for the synthesis of D-Galactose-

$1\text{-}^{13}\text{C}$, a precursor for $[1\text{-}^{13}\text{Cgal}]\text{Lactose}$, starts with a ^{13}C -labeled starting material such as nitromethane- ^{13}C .[\[3\]](#)

Below is a generalized workflow for the synthesis of $[1\text{-}^{13}\text{Cgal}]\text{Lactose Monohydrate}$.

General Synthesis Workflow of [1-13Cgal]Lactose Monohydrate



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A generalized workflow for the synthesis of **[1-13Cgal]Lactose Monohydrate**.

Experimental Protocols

[1-¹³Cgal]Lactose Monohydrate is a versatile tool in various analytical and metabolic studies. Its primary application is as a tracer to follow the metabolic fate of the galactose moiety of lactose or as an internal standard for the quantification of unlabeled lactose.

Quantification of Lactose in Dairy Products by UHPLC-MS

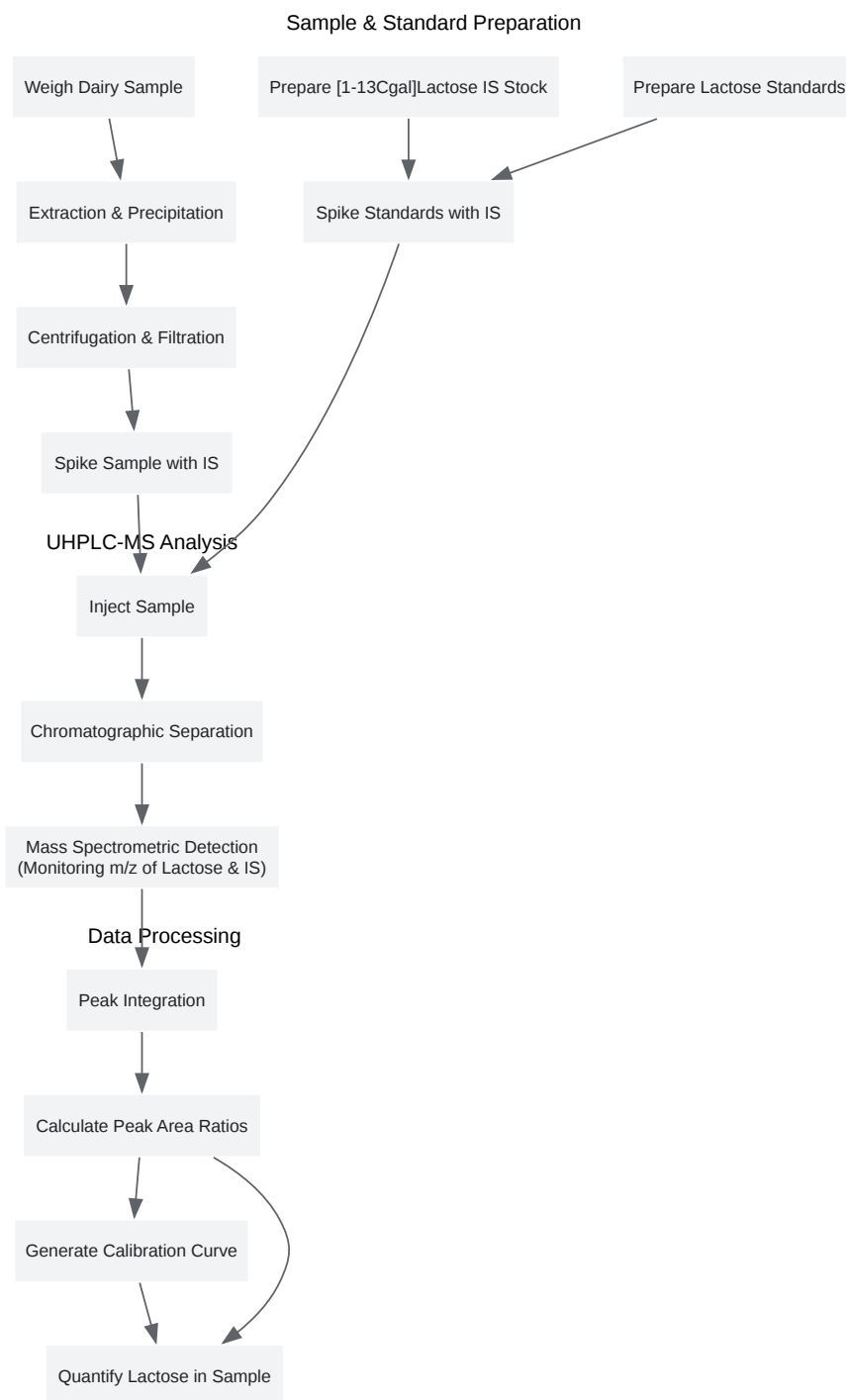
This method utilizes [¹³C₆]lactose monohydrate as an internal standard for the accurate quantification of lactose in various dairy matrices. A similar principle applies when using [1-¹³Cgal]Lactose Monohydrate.

Methodology:

- Standard Preparation:
 - Prepare a stock solution of [1-¹³Cgal]Lactose Monohydrate in high-purity water.
 - Prepare a series of calibration standards by serially diluting a stock solution of unlabeled lactose monohydrate.
 - Spike each calibration standard and sample with a fixed concentration of the [1-¹³Cgal]Lactose Monohydrate internal standard solution.
- Sample Preparation:
 - Accurately weigh the dairy product sample into a volumetric flask.
 - For solid samples, add an ethanol/water mixture. For liquid samples, add ethanol followed by an ethanol/water mixture.
 - Sonicate the mixture in a heated water bath (e.g., 60°C) for 25 minutes.
 - Precipitate proteins and fats using Carrez reagents 1 and 2.
 - Add acetonitrile to further precipitate interfering substances.

- Bring the solution to the final volume with an ethanol/water mixture.
- Centrifuge the sample to pellet the precipitate.
- Filter the supernatant through a 0.2 μm syringe filter.
- Add the internal standard to the filtered sample extract.
- UHPLC-MS Analysis:
 - UHPLC System: A high-performance liquid chromatography system capable of gradient elution.
 - Column: A suitable column for carbohydrate analysis, such as an amide-based column.
 - Mobile Phase: A gradient of acetonitrile and water with a suitable modifier (e.g., ammonium hydroxide) is typically used.
 - Mass Spectrometer: A mass spectrometer equipped with an electrospray ionization (ESI) source operating in negative ion mode.
 - Detection: Monitor the specific mass-to-charge ratios (m/z) for both unlabeled lactose and $[1-^{13}\text{Cgal}]\text{Lactose}$.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of unlabeled lactose to the peak area of the $[1-^{13}\text{Cgal}]\text{Lactose}$ internal standard against the concentration of the lactose standards.
 - Quantify the amount of lactose in the samples by interpolating the peak area ratios from the calibration curve.

Experimental Workflow for Lactose Quantification by UHPLC-MS

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Workflow for quantifying lactose in dairy products using an internal standard.

Metabolic Applications

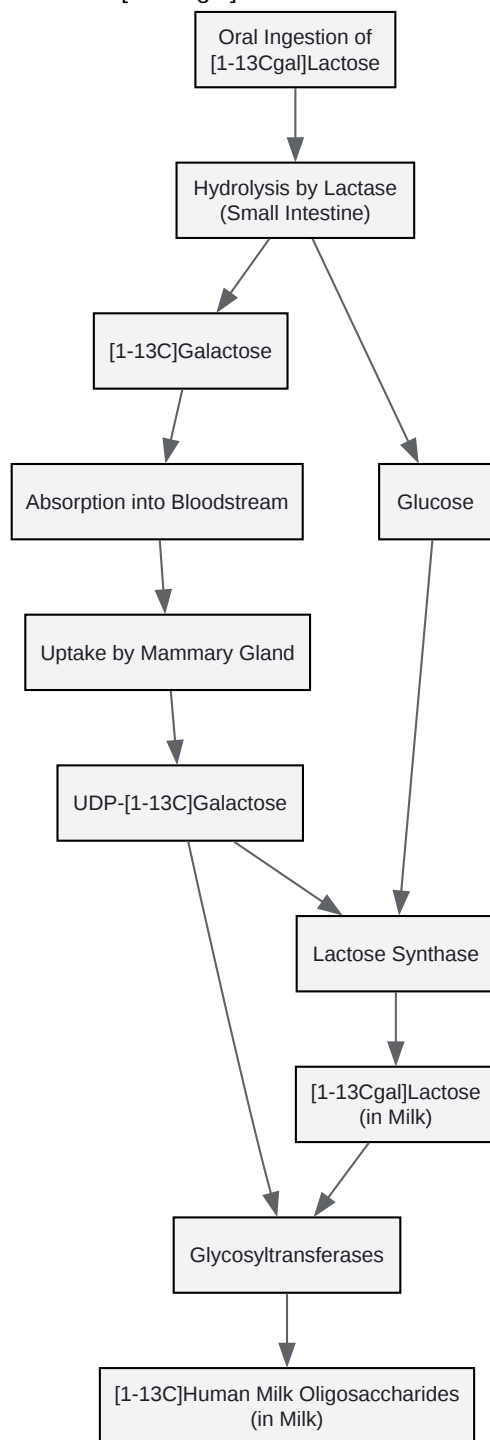
A key application of [1-¹³Cgal]Lactose Monohydrate is in tracing the metabolic fate of galactose in vivo. When ingested, lactose is hydrolyzed by the enzyme lactase in the small intestine into glucose and galactose. The ¹³C label on the galactose moiety allows researchers to track its absorption and subsequent incorporation into various metabolic pathways.

In Vivo Labeling of Human Milk Oligosaccharides (HMOs)

Studies have shown that orally administered ¹³C-labeled galactose is absorbed and utilized by the mammary gland for the synthesis of lactose and more complex human milk oligosaccharides (HMOs).^[4] This provides a powerful tool to study the biosynthesis of these important components of human milk and their subsequent metabolic fate in infants.

The following diagram illustrates the metabolic pathway of the ¹³C label from ingested [1-¹³Cgal]Lactose.

Metabolic Fate of [1-13Cgal]Lactose in the Mammary Gland



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Simplified pathway of [1-13Cgal]Lactose metabolism in the mammary gland.

Conclusion

[1-¹³Cgal]Lactose Monohydrate is an invaluable tool for researchers in the fields of food science, nutrition, and drug development. Its use as an internal standard allows for the accurate quantification of lactose, while its application as a metabolic tracer provides deep insights into the complex pathways of carbohydrate metabolism. When selecting this compound, researchers should carefully consider the purity and specifications offered by different commercial suppliers to ensure the reliability and accuracy of their experimental results.

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- To cite this document: BenchChem. [A Technical Guide to [1-¹³Cgal]Lactose Monohydrate for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12378118#commercial-suppliers-of-1-13cgal-lactose-monohydrate-for-research]

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